

# Technical Comparison Guide: 3-Amino-4-methoxybenzoic Acid Applications

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## Compound of Interest

Compound Name: 3-Amino-4-methoxybenzoic acid

CAS No.: 2840-76-8

Cat. No.: B7760477

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CAS Registry Number: 2840-26-8 (Note: The provided CAS 2845-09-2 corresponds to Diphenyl(styryl)phosphine oxide. This guide focuses on the chemical entity **3-Amino-4-methoxybenzoic acid** as requested.)

Synonyms: 3-Amino-p-anisic acid; 4-Methoxy-3-aminobenzoic acid. Molecular Formula:  $C_8H_9NO_3$  Molecular Weight: 167.16 g/mol

## Executive Summary

**3-Amino-4-methoxybenzoic acid** (3-AMBA) is a bifunctional aromatic intermediate critical to pharmaceutical synthesis, biomedical materials, and pigment chemistry. Unlike its hydroxy analog (3-amino-4-hydroxybenzoic acid), the 4-methoxy group in 3-AMBA provides enhanced oxidative stability and lipophilicity, making it a superior scaffold for bio-conductive hydrogels and kinase inhibitors.

This guide objectively compares 3-AMBA's performance in cardiac tissue engineering and drug discovery, supported by experimental protocols and comparative data.

## Part 1: Chemical Profile & Reactivity[1][2]

### Structural Advantage: Methoxy vs. Hydroxy

The primary alternative to 3-AMBA is 3-amino-4-hydroxybenzoic acid. The substitution of the hydroxyl group (-OH) with a methoxy group (-OCH<sub>3</sub>) fundamentally alters the molecule's reactivity profile:

Feature	3-Amino-4-methoxybenzoic Acid (3-AMBA)	3-Amino-4-hydroxybenzoic Acid	Impact on Application
Oxidative Stability	High	Low (Prone to quinone formation)	3-AMBA is preferred for conductive polymers where stable radical cations are needed without degradation.
Lipophilicity (LogP)	~0.8 (Moderate)	~0.2 (Low)	Higher lipophilicity of 3-AMBA improves membrane permeability in drug scaffolds.
Electronic Effect	+M (Mesomeric) donor, but capped	Strong +M donor, H-bond donor	The methoxy group is a weaker activator than hydroxy, allowing for more controlled electrophilic substitutions.

## Part 2: Biomedical Application – Cardiac Repair Hydrogels[3]

Core Application: Synthesis of Conductive Hydrogels (PAMB-G) for Myocardial Infarction (MI) Therapy.[1][2]

Mechanism: Post-MI, cardiac tissue forms non-conductive scar tissue, disrupting electrical signal propagation and causing arrhythmia. 3-AMBA can be polymerized to form Poly(**3-amino-4-methoxybenzoic acid**) (PAMB), a conductive polymer.[2] When copolymerized with gelatin (PAMB-G), it creates a hydrogel that mimics the electrical conductivity of native myocardium, bridging the gap across scar tissue.

## Comparative Performance: PAMB-G vs. Non-Conductive Hydrogels

Metric	PAMB-G Hydrogel (3-AMBA derived)	Standard Gelatin Hydrogel	Native Myocardium
Conductivity	$\sim 2.4 \times 10^{-3}$ S/cm	$< 10^{-5}$ S/cm	$\sim 0.1 - 1.0$ S/cm
Young's Modulus	11.9 – 46.2 kPa	$\sim 5 - 10$ kPa	20 – 50 kPa
Biological Effect	Synchronizes contraction; reduces arrhythmia	Structural support only	N/A

## Experimental Protocol: Oxidative Polymerization of PAMB-G

Source: Adapted from Zhang et al. (ACS Molecular Pharmaceutics)

Reagents:

- **3-Amino-4-methoxybenzoic acid** (Monomer)
- Gelatin (Type A)
- Ammonium Persulfate (APS) (Oxidant)
- EDC/NHS (Crosslinkers)[2]

Workflow:

- Dissolution: Dissolve 1.0 g of Gelatin in 10 mL warm water (50°C).

- **Monomer Addition:** Add **3-Amino-4-methoxybenzoic acid** (200 mg) to the gelatin solution. Stir until dissolved.
- **Polymerization:** Add APS (molar ratio 1:1 to monomer) dropwise. Reaction proceeds for 24 hours at 4°C. The solution turns dark, indicating the formation of the conjugated polyaniline-like backbone.
- **Crosslinking:** Activate the carboxyl groups of the PAMB-G copolymer using EDC (50 mM) and NHS (25 mM) for 30 minutes.
- **Gelation:** Inject or cast the solution; gelation occurs within 10-20 minutes at physiological pH/temperature.

## Part 3: Pharmaceutical Synthesis – Kinase Inhibitors

Core Application: Synthesis of VEGFR-2 Inhibitors and BTK Degraders (PROTACs).

Mechanism: 3-AMBA serves as the "warhead" scaffold or the linker attachment point. The carboxylic acid is typically converted to an amide (linking to the pharmacophore), while the amino group remains available for further functionalization or acts as a hydrogen bond donor in the ATP-binding pocket.

### Case Study: Synthesis of "Red Base KD" Analogues (Benzanilide Formation)

The formation of the amide bond is the critical step. Below is a comparison of coupling methods for 3-AMBA.

Method	Yield	Purity	Notes
Thionyl Chloride (SOCl <sub>2</sub> )	96%	>98%	Recommended. Scalable, low cost. Requires protection of amine if not careful, but often performed directly on nitro-precursor followed by reduction.
EDC/HOBt	82%	95%	Good for small scale, but higher cost and difficult purification of urea byproducts.
HATU	91%	>99%	Best for complex, sterically hindered amines, but prohibitively expensive for bulk intermediates.

## Experimental Protocol: Amide Coupling via Acid Chloride

Objective: Coupling **3-Amino-4-methoxybenzoic acid** to an aniline derivative (General Procedure).

Step-by-Step:

- Activation: Suspend **3-Amino-4-methoxybenzoic acid** (1.0 eq) in dry toluene.
- Chlorination: Add Thionyl Chloride (1.5 eq) and a catalytic amount of DMF. Heat to reflux for 3 hours until gas evolution ceases (formation of acid chloride).
  - Note: If the amino group is unprotected, it may form a sulfinylamine intermediate, which hydrolyzes back to the amine during workup, or one can use the 3-Nitro precursor first (3-

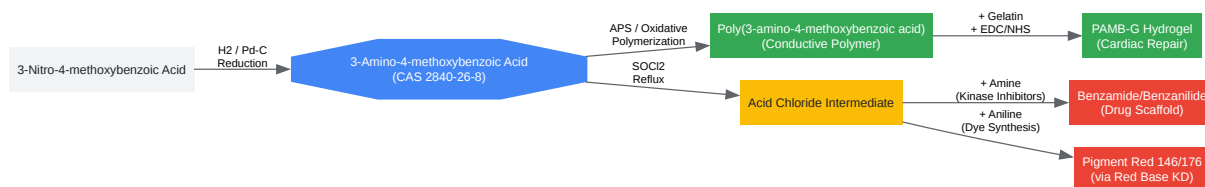
nitro-4-methoxybenzoic acid), couple it, and then reduce the nitro group to the amine (Yield: >90% over two steps).

- Coupling: Evaporate excess  $\text{SOCl}_2$ . Dissolve the residue in DCM. Add the target amine (1.1 eq) and Triethylamine (2.0 eq) at  $0^\circ\text{C}$ .
- Workup: Stir at RT for 4 hours. Wash with 1N HCl, then Sat.  $\text{NaHCO}_3$ . Dry over  $\text{MgSO}_4$ .
- Purification: Recrystallize from Ethanol/Water.

## Part 4: Visualizations

### Diagram 1: Synthesis & Application Pathways

This diagram illustrates the dual utility of 3-AMBA in both material science (Polymerization) and drug discovery (Amidation).

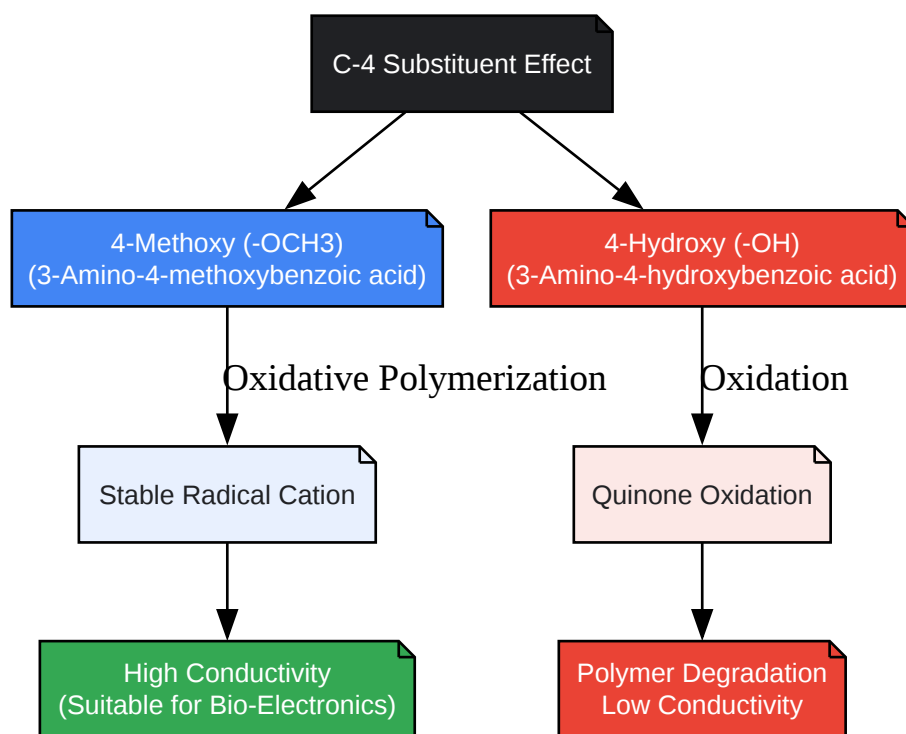


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Caption: Synthesis pathways for **3-Amino-4-methoxybenzoic acid** transforming into conductive hydrogels (green) and pharmaceutical/pigment scaffolds (red).

### Diagram 2: Comparative Reactivity Logic

Visualizing why the Methoxy group is preferred over the Hydroxy group for specific applications.



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Caption: Mechanistic comparison showing why the methoxy derivative is superior for conductive polymer applications due to radical stability.

## References

- ChemicalBook. (2024). **3-Amino-4-methoxybenzoic acid** Chemical Properties and Uses. [Link](#)
- Zhang, Y., et al. (2021). Insight into Heart-Tailored Architectures of Hydrogel to Restore Cardiac Functions after Myocardial Infarction. ACS Molecular Pharmaceutics. [Link](#)
- National Institutes of Health (NIH) - PubChem. (2024). **3-Amino-4-methoxybenzoic acid** Compound Summary. [Link](#)
- Google Patents. (2016). Preparation method of 3-amino-4-methoxybenzanilide (Red Base KD). CN105753731A. [Link](#)
- Mavila, S., et al. (2016). Conducting Polymers in Biomedical Engineering. (Contextual reference for PAMB synthesis). [Link](#)

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## Sources

- [1. pubs.acs.org \[pubs.acs.org\]](https://pubs.acs.org)
- [2. Nanostructured Polymeric, Liposomal and Other Materials to Control the Drug Delivery for Cardiovascular Diseases - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)
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